

Molecular structure and weight of 6-Bromo-2-naphthol.

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6-Bromo-2-naphthol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, and synthesis of **6-Bromo-2-naphthol**. It is intended to be a valuable resource for researchers and professionals involved in organic synthesis, medicinal chemistry, and materials science.

Molecular Structure and Properties

6-Bromo-2-naphthol, with the IUPAC name 6-bromonaphthalen-2-ol, is a brominated derivative of 2-naphthol. Its chemical formula is C10H7BrO. The molecule consists of a naphthalene ring system substituted with a hydroxyl group at position 2 and a bromine atom at position 6. This substitution pattern is crucial for its chemical reactivity and applications.

Physicochemical Data

The key physicochemical properties of **6-Bromo-2-naphthol** are summarized in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C10H7BrO	
Molecular Weight	223.07 g/mol	
Appearance	Off-white to slightly beige powder	
Melting Point	122-130 °C	
Boiling Point	353.8 °C at 760 mmHg	
Density	1.614 g/cm ³	
CAS Number	15231-91-1	
InChIKey	YLDFTMJPQJXGSS- UHFFFAOYSA-N	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, chloroform, and methanol.	

Spectral Data

Spectroscopic data is essential for the identification and characterization of **6-Bromo-2-naphthol**.

• ¹H NMR, ¹³C NMR, IR, and Mass Spectra are available in various databases such as the NIST WebBook and ChemicalBook.

Experimental Protocols

The synthesis of **6-Bromo-2-naphthol** can be achieved through various methods. A common and well-documented procedure involves the bromination of 2-naphthol followed by a selective reduction.

Synthesis of 6-Bromo-2-naphthol from 2-Naphthol



This two-step synthesis is adapted from a procedure published in Organic Syntheses.

Step 1: Bromination of 2-Naphthol to 1,6-Dibromo-2-naphthol

- In a round-bottomed flask, dissolve 1 mole of 2-naphthol in glacial acetic acid.
- Slowly add a solution of 2 moles of bromine in glacial acetic acid to the flask with gentle shaking. The reaction is exothermic, and cooling may be necessary.
- After the addition is complete, add water to the reaction mixture and heat it to boiling. This step helps to complete the bromination.

Step 2: Reduction of 1,6-Dibromo-2-naphthol to **6-Bromo-2-naphthol**

- Cool the mixture from the previous step to 100°C and add mossy tin in portions.
- Continue boiling the mixture until all the tin has dissolved. The tin reduces the bromine at the 1-position.
- After the reaction is complete, cool the mixture to 50°C and filter it to remove the tin salts.
- Pour the filtrate into cold water to precipitate the crude **6-Bromo-2-naphthol**.
- Collect the precipitate by filtration and wash it with cold water.

Purification

The crude **6-Bromo-2-naphthol** can be purified by the following methods:

- Vacuum Distillation: The crude product can be distilled under reduced pressure.
- Crystallization: Further purification can be achieved by crystallization from a solvent mixture such as ethanol and water or benzene and petroleum ether.

Applications in Research and Development

6-Bromo-2-naphthol is a versatile intermediate with applications in various fields:



- Pharmaceuticals: It serves as a precursor for the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and potential anticancer agents.
- Agrochemicals: It is used in the manufacturing of fungicides and herbicides.
- Dyes and Pigments: The compound is utilized in the synthesis of high-performance azo dyes.
- Electronic Materials: It is a building block for organic semiconductors used in OLED displays.
- Biochemical Research: 6-Bromo-2-naphthol is used as a room-temperature phosphorescence (RTP) probe and has shown synergistic activity with antibiotics like polymyxin.

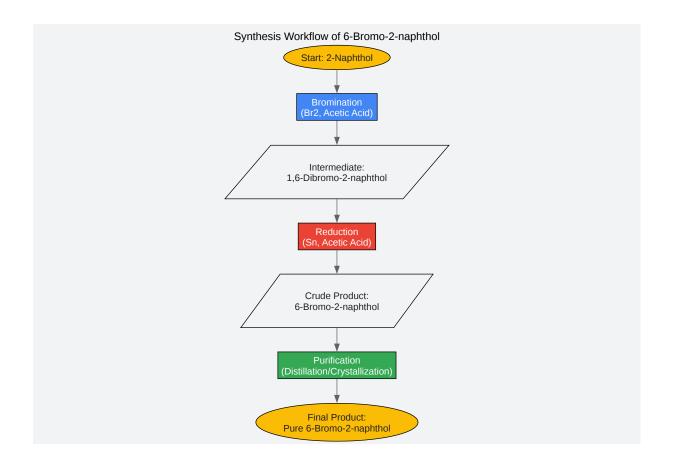
Visualizations

Molecular Structure of 6-Bromo-2-naphthol

Caption: Molecular structure of **6-Bromo-2-naphthol**.

Experimental Workflow for the Synthesis of 6-Bromo-2-naphthol





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Caption: Synthesis workflow for **6-Bromo-2-naphthol**.

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